

# Emeguisin B spectroscopic characterization

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Emeguisin B

CAS No.: 117032-55-0

Cat. No.: S13214378

Get Quote

## What is Known About Emeguisin B

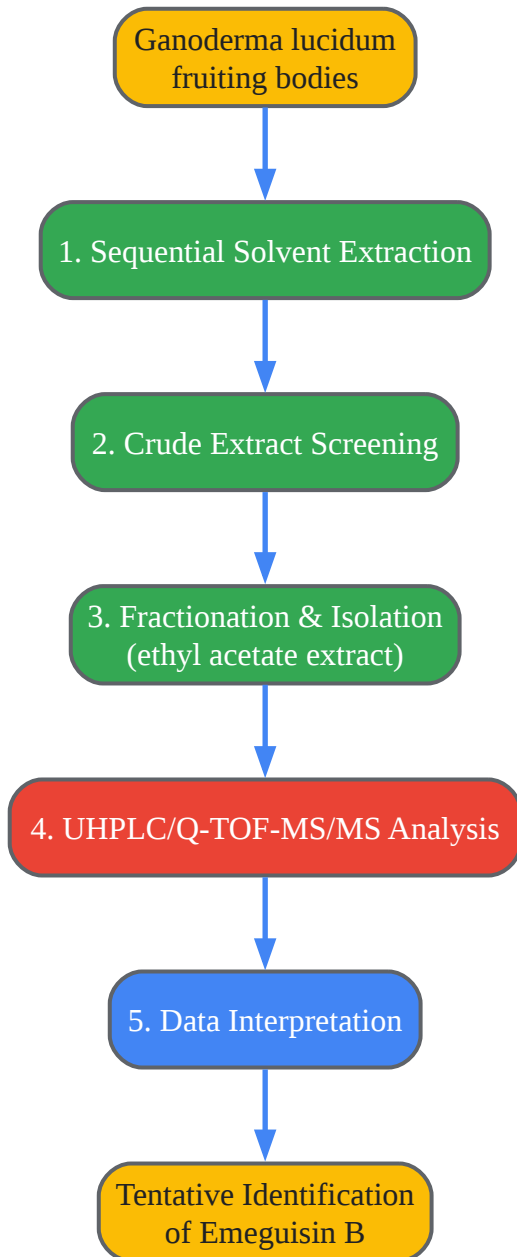
**Emeguisin B** is identified as a **depsidone**, a class of polyphenolic compounds known for diverse biological activities [1]. It was recently identified as one of several minor depsidones in the medicinal mushroom *Ganoderma lucidum* [1].

The table below summarizes the key information available from the search results:

Property	Available Information
Compound Name	Emeguisin B [1]
Compound Class	Depsidone [1]
Biological Source	Fruiting bodies of <i>Ganoderma lucidum</i> (Lingzhi or Reishi mushroom) [1]
Identification Method	UHPLC/Q-TOF-MS/MS (Ultra-High-Performance Liquid Chromatography coupled to Quadrupole Time-of-Flight Tandem Mass Spectrometry) [1]
Reported Bioactivity	Demonstrates notable anticancer activity via molecular docking against targets like AKT1, CDK2, ERK1, and TNF $\alpha$ [1]
Spectroscopic Data	<b>Not available</b> in the searched literature.

## Experimental Workflow for Characterization

Based on the general methodology described for characterizing depsidones from *Ganoderma lucidum*, the identification of **Emeguisin B** likely followed the workflow below. This diagram outlines the key steps from sample preparation to final identification.

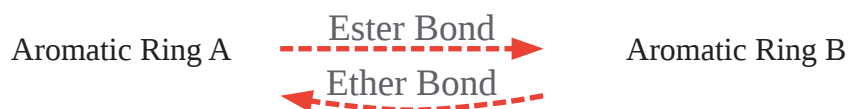


[Click to download full resolution via product page](#)

*Experimental workflow for **Emeguisin B** characterization*

## Depsidones and Their Core Structure

Depsidones like **Emeguisin B** are characterized by their distinctive chemical structure, which consists of two aromatic rings linked by both an ester and an ether bond [1]. The following diagram illustrates this general core scaffold.



Click to download full resolution via product page

*General core structure of a depsidone compound*

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Exploring Depsidones in *Ganoderma lucidum* for ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Emeguisin B spectroscopic characterization]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b13214378#emeguisin-b-spectroscopic-characterization>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)